An In-depth Technical Guide on Biotin-dependent and B12-dependent Enzymatic Reactions

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Compound of Interest

Compound Name: *Biotin-Vitamin B12*

Cat. No.: *B15572414*

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This technical guide provides a comprehensive overview of the core principles, quantitative data, and experimental methodologies related to biotin-dependent and vitamin B12-dependent enzymatic reactions. These enzyme families play critical roles in a wide array of metabolic processes, making them key targets for research and therapeutic development.

Biotin-Dependent Enzymatic Reactions

Biotin, also known as vitamin B7, functions as a covalently bound prosthetic group for a class of enzymes called carboxylases. These enzymes catalyze the transfer of a carboxyl group to a substrate, a crucial step in various metabolic pathways including fatty acid synthesis, gluconeogenesis, and amino acid catabolism.[1][2]

General Mechanism of Biotin-Dependent Carboxylases

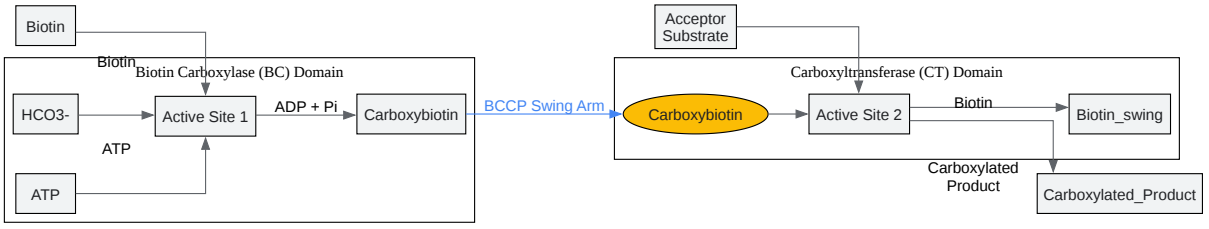
Biotin-dependent carboxylation occurs in a two-step reaction mechanism, taking place at two distinct active sites within the enzyme: the biotin carboxylase (BC) domain and the

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carboxyltransferase (CT) domain. The biotinyl group is covalently attached to a lysine residue of the biotin carboxyl carrier protein (BCCP) domain, which acts as a swinging arm to shuttle the carboxyl group between the two active sites.[3]

Step 1: Carboxylation of Biotin (BC Domain) In the BC domain, bicarbonate is activated by ATP to form a carboxyphosphate intermediate. This intermediate then carboxylates the N1 atom of the biotin ring to form carboxybiotin. This reaction is dependent on the presence of Mg^{2+} and ATP.

Step 2: Transfer of the Carboxyl Group (CT Domain) The BCCP then translocates the carboxybiotin to the CT domain. Here, the carboxyl group is transferred from carboxybiotin to the specific acceptor substrate.



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General mechanism of biotin-dependent carboxylases.

Key Biotin-Dependent Enzymes and Kinetic Data

The following table summarizes the key biotin-dependent carboxylases in mammals and their associated kinetic parameters.

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Enzyme	Substrate	Product	Km (Substrate)	Vmax	Organism/Tissue	Reference
Acetyl-CoA Carboxylase 1 (ACC1)	Acetyl-CoA	Malonyl-CoA	~4 µM (with CoA activation)	-	Rat Liver	[4]
Acetyl-CoA Carboxylase 2 (ACC2)	Acetyl-CoA	Malonyl-CoA	-	-	Human (recombinant)	[5]
Pyruvate Carboxylase (PC)	Pyruvate	Oxaloacetate	-	-	Bovine Liver	[6]
Propionyl-CoA Carboxylase (PCC)	Propionyl-CoA	(S)-Methylmalonyl-CoA	0.29 mM	-	Human	[7][8]
	ATP		0.08 mM		Human	[8]
	HCO_3^-		3.0 mM		Human	[7][8]
3-Methylcrotonyl-CoA Carboxylase (MCC)	3-Methylcrotonyl-CoA	3-Methylglutaconyl-CoA	-	-	Human	[1]

Note: Kinetic parameters can vary significantly depending on the experimental conditions, such as pH, temperature, and the presence of allosteric effectors.

Vitamin B12-Dependent Enzymatic Reactions

Vitamin B12, or cobalamin, is a complex organometallic cofactor required for the function of several essential enzymes. In humans, there are two primary B12-dependent enzymes: Methionine Synthase and Methylmalonyl-CoA Mutase. These enzymes utilize two different

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active forms of cobalamin: methylcobalamin (MeCbl) and 5'-deoxyadenosylcobalamin (AdoCbl), respectively.

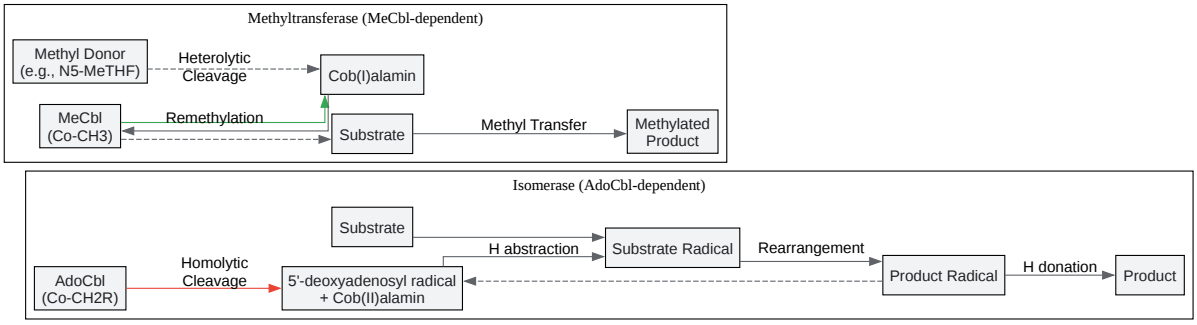
Mechanisms of B12-Dependent Enzymes

B12-dependent enzymes are broadly classified into two main categories based on their reaction mechanism:

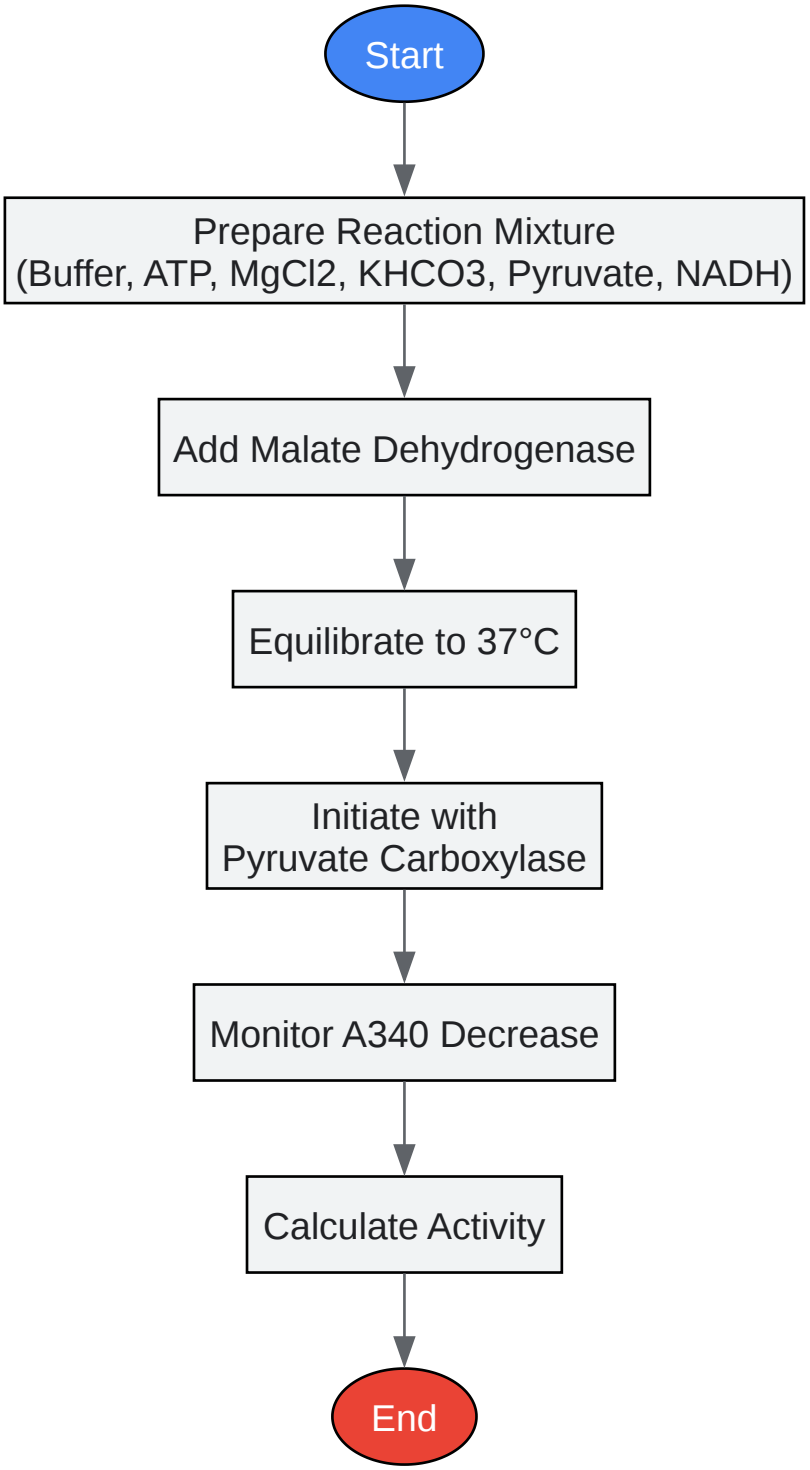
- Isomerases (AdoCbl-dependent): These enzymes catalyze rearrangement reactions. The catalytic cycle is initiated by the homolytic cleavage of the cobalt-carbon bond of AdoCbl, generating a highly reactive 5'-deoxyadenosyl radical and a cob(II)alamin species. The radical then abstracts a hydrogen atom from the substrate, initiating the rearrangement.

- Methyltransferases (MeCbl-dependent): These enzymes catalyze the transfer of a methyl group. The reaction involves the heterolytic cleavage of the cobalt-carbon bond of MeCbl, where the methyl group is transferred to a nucleophilic substrate, resulting in the formation of a cob(I)alamin intermediate.

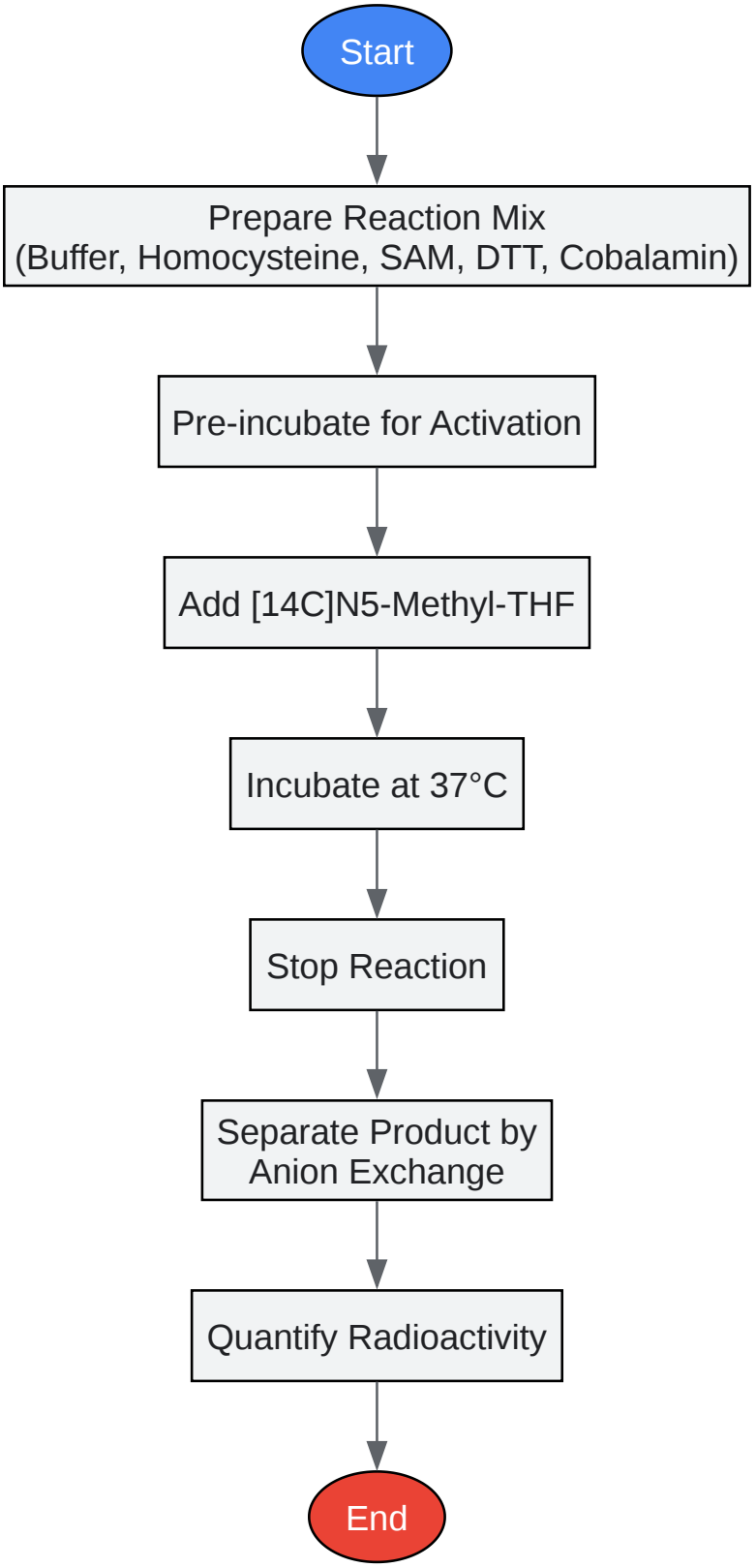
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